

N-Isopropylcyclopentanamine Hydrochloride: Structural Profiling & Synthetic Utility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cyclopentylisopropylamine
hydrochloride*

CAS No.: *1170802-25-1*

Cat. No.: *B3417893*

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Executive Summary

N-isopropylcyclopentanamine hydrochloride (CAS: 52703-17-0) is a secondary amine salt widely utilized as a pharmacophore scaffold in drug discovery. Its structural significance lies in the N-isopropyl-N-cyclopentyl motif, which offers a unique balance of steric obstruction and lipophilic surface area. This guide provides a comprehensive analysis of its physicochemical properties, validated synthetic protocols via reductive amination, and its strategic role in structure-activity relationship (SAR) studies.

Chemical Identity & Structural Analysis[1][2][3][4][5] [6][7]

Core Identifiers

Parameter	Detail
IUPAC Name	N-(Propan-2-yl)cyclopentanamine hydrochloride
Common Synonyms	Isopropylcyclopentylamine HCl; Cyclopentanamine, N-(1-methylethyl)-, hydrochloride; N-Isopropyl-N-cyclopentylamine HCl
CAS Number	52703-17-0 (HCl Salt); Note: 177503-62-1 refers to the free base.[1]
Molecular Formula	C ₈ H ₁₈ ClN (Salt) / C ₈ H ₁₇ N (Free Base)
Molecular Weight	163.69 g/mol (Salt) / 127.23 g/mol (Free Base)
SMILES	CC(C)NC1CCCC1.Cl
InChI Key	LZAPWTFBZLJWDP-UHFFFAOYSA-N

Structural Logic

The compound consists of a cyclopentyl ring fused to an isopropyl group via a secondary nitrogen.

- **Steric Bulk:** The isopropyl group adjacent to the nitrogen provides significant steric hindrance, protecting the amine from rapid metabolic dealkylation compared to n-propyl analogs.
- **Conformational Flexibility:** The cyclopentane ring adopts a "pucker" or "envelope" conformation, providing a distinct spatial vector compared to cyclohexyl (chair) or cyclobutyl (pucker/planar) analogs.

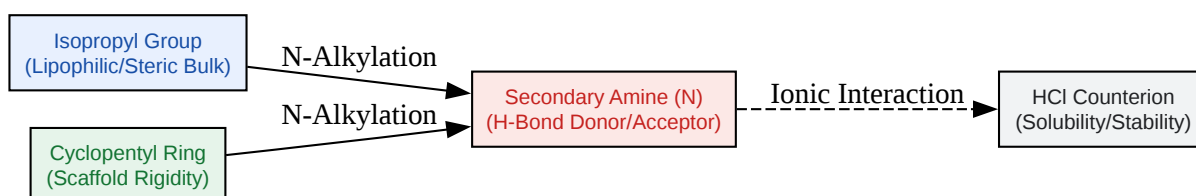


Fig 1. Structural Components of N-isopropylcyclopentanamine HCl

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Figure 1: Component analysis of the N-isopropylcyclopentanamine scaffold.

Physicochemical Profile

Understanding the physical state is crucial for handling and stoichiometry calculations.

Property	Value / Observation
Appearance	White to off-white crystalline solid (Hygroscopic).
Melting Point	Typically >150°C (Decomposition often observed >200°C). Note: Exact MP varies by crystal habit and residual solvent.
Solubility	High: Water, Methanol, DMSO. Low: Diethyl ether, Hexanes (Free base is soluble in organics; Salt is not).
Acidity (pKa)	~10.5–11.0 (Calculated for conjugate acid).
Hygroscopicity	Moderate. Store in a desiccator.

Synthetic Pathways & Protocols

The most robust method for synthesizing N-isopropylcyclopentanamine is Reductive Amination. This can be approached from two directions:

- Route A (Preferred): Cyclopentanone + Isopropylamine.
- Route B: Cyclopentylamine + Acetone.

Route A is generally preferred due to the availability and low cost of cyclopentanone.

Validated Protocol: Reductive Amination (Route A)

Objective: Synthesis of N-isopropylcyclopentanamine HCl on a 10g scale.

Reagents:

- Cyclopentanone (1.0 eq)
- Isopropylamine (1.2 eq)
- Sodium Triacetoxyborohydride (STAB) (1.4 eq)
- Acetic Acid (AcOH) (1.0 eq - catalytic/pH adjustment)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) (Solvent)

Step-by-Step Methodology:

- Imine Formation (In Situ):
 - To a flame-dried round-bottom flask under N₂ atmosphere, add Cyclopentanone (10.0 g, 119 mmol) and DCM (120 mL).
 - Cool to 0°C. Add Isopropylamine (8.4 g, 142 mmol) dropwise.
 - Add Acetic Acid (7.1 g, 119 mmol). Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 1 hour. Mechanism: Acid catalysis promotes iminium ion formation.
- Reduction:
 - Cool the mixture back to 0°C.
 - Add Sodium Triacetoxyborohydride (STAB) (35.3 g, 166 mmol) in portions over 20 minutes. Caution: Mild exotherm and gas evolution.
 - Allow the reaction to warm to RT and stir overnight (12–16 hours).
- Quench & Workup:
 - Quench carefully with saturated aqueous NaHCO₃ (100 mL). Stir vigorously for 30 minutes until gas evolution ceases.
 - Separate the organic layer. Extract the aqueous layer with DCM (2 x 50 mL).

- Combine organics, wash with Brine, and dry over anhydrous Na_2SO_4 .
- Concentrate in vacuo to yield the crude Free Base (Oil).
- Salt Formation (HCl):
 - Dissolve the crude oil in minimal diethyl ether or ethanol.
 - Cool to 0°C . Add 4M HCl in Dioxane (or HCl gas bubbled into ether) dropwise until $\text{pH} < 2$.
 - A white precipitate should form immediately.
 - Filter the solid, wash with cold ether, and dry under high vacuum.

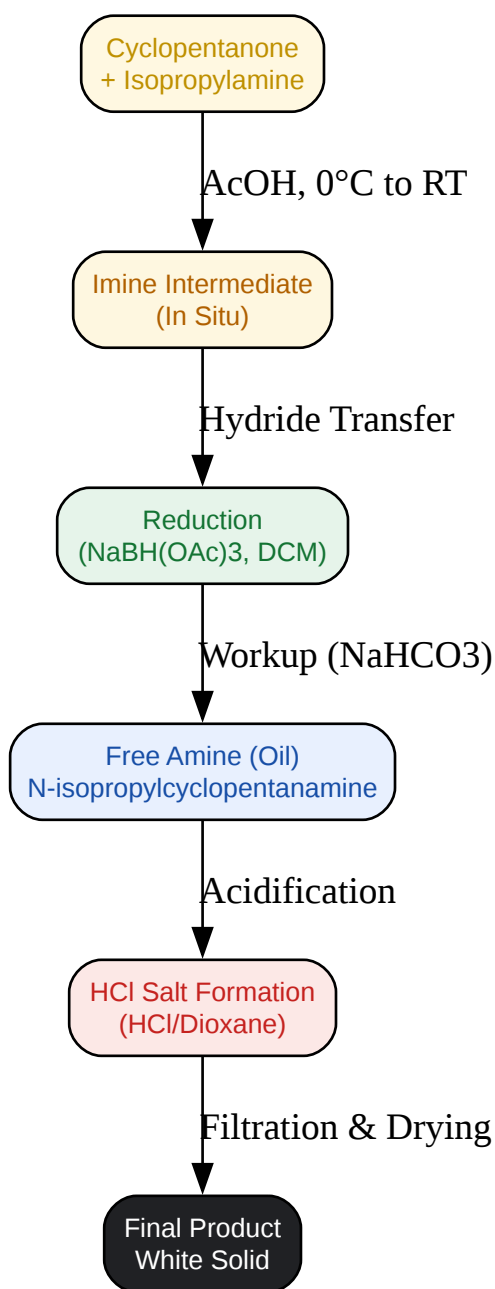


Fig 2. Reductive Amination Workflow

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Figure 2: Step-by-step synthetic workflow for the hydrochloride salt.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral data should be obtained.

¹H NMR Expectations (DMSO-d₆ or D₂O)

- δ 8.5–9.5 ppm (br s, 2H): Ammonium protons (NH₂⁺) – Disappears in D₂O shake.
- δ 3.3–3.5 ppm (m, 1H): Methine proton on the cyclopentyl ring (CH-N).
- δ 3.1–3.3 ppm (m, 1H): Methine proton on the isopropyl group (CH-N).
- δ 1.9–2.1 ppm (m, 2H): Cyclopentyl ring protons (α to amine).
- δ 1.5–1.8 ppm (m, 6H): Remaining cyclopentyl ring protons.
- δ 1.2–1.3 ppm (d, 6H): Isopropyl methyl groups (CH₃)₂.

Mass Spectrometry (ESI-MS)

- Positive Mode (M+H): Expect a peak at m/z 128.15 (corresponding to the protonated free base C₈H₁₈N⁺).

Applications in Drug Development Medicinal Chemistry Scaffold

The N-isopropylcyclopentyl group is a classic "lipophilic spacer."

- Lipophilicity Tuning: Replacing a simple alkyl chain (like n-butyl) with this moiety increases lipophilicity (LogP) and metabolic stability due to branching.
- Receptor Fit: Commonly found in antagonists for GPCRs (e.g., Chemokine receptors) where filling a hydrophobic pocket is required without adding aromaticity.

C-H Activation Substrate

Recent literature highlights this amine as a substrate for Iridium-catalyzed C(sp³)-H silylation. The bulky isopropyl group directs silylation to the β-position of the ring, allowing for the rapid generation of complex silapyrrolidines.

Safety & Handling (MSDS Highlights)

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2]
STOT-SE	H335	May cause respiratory irritation.[2]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Inhalation: Handle the dry powder in a fume hood to avoid inhaling dust.
- Storage: Store in a cool, dry place. The HCl salt is stable but should be kept away from strong oxidizing agents and strong bases.

References

- PubChem. (2025).[2] N-Isopropylcyclopentanamine hydrochloride (CID 17750361). National Library of Medicine. Available at: [\[Link\]](#)
- Organic Syntheses. (2014). Preparation of Cyclopentanone. Org. Synth. Coll. Vol. 1, p.192. Available at: [\[Link\]](#) (Cited for starting material properties).
- Su, B., et al. (2015). Iridium-Catalyzed β -Selective C(sp³)–H Silylation of Aliphatic Amines. Journal of the American Chemical Society.

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Sources

- 1. [55611-39-7|N-Allylcyclopentanamine|BLD Pharm \[bldpharm.com\]](#)
- 2. [N-methylcyclopentanamine hydrochloride | C6H14ClN | CID 43810760 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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